

Safety, toxicity, and handling of 5-Bromo-6-fluoroindoline

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Compound of Interest

Compound Name: *5-Bromo-6-fluoroindoline*

Cat. No.: *B2765341*

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An In-depth Technical Guide to the Safety, Toxicity, and Handling of **5-Bromo-6-fluoroindoline**

Introduction

5-Bromo-6-fluoroindoline (CAS No. 1368323-85-6) is a halogenated indoline derivative that serves as a critical intermediate in medicinal chemistry and drug development.^[1] Its unique structure is incorporated into novel molecular entities targeting a range of conditions, including neurological disorders and cancer.^[1] As with many highly functionalized intermediates, a thorough understanding of its chemical properties, potential hazards, and handling requirements is paramount for ensuring the safety of laboratory personnel and the integrity of research outcomes.

This guide provides a comprehensive overview of the safety, toxicity, and handling protocols for **5-Bromo-6-fluoroindoline**. It is designed for researchers, chemists, and drug development professionals, offering field-proven insights and detailed procedures grounded in established safety science. The narrative moves beyond simple data recitation to explain the causality behind each safety recommendation, fostering a proactive safety culture.

Section 1: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards associated with chemical

substances. **5-Bromo-6-fluoroindoline** is classified as a hazardous substance, necessitating careful handling.[2][3]

The primary hazards are associated with its acute toxicity upon exposure through multiple routes, as well as its potential to cause skin and eye irritation.[2][4] The official GHS classification serves as the foundation for all risk assessments and the selection of appropriate control measures.

Table 1: GHS Classification for **5-Bromo-6-fluoroindoline**

| Hazard Class | Category | Hazard Statement | GHS Pictogram | Signal Word |
|--|----------|--|------------------|-------------|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed | Exclamation Mark | Warning |
| Acute Toxicity, Dermal | 4 | H312: Harmful in contact with skin | Exclamation Mark | Warning |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled | Exclamation Mark | Warning |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation | Exclamation Mark | Warning |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation | Exclamation Mark | Warning |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation | Exclamation Mark | Warning |

Source: ECHEMI

Safety Data

Sheet, PubChem

CID 11687145[2]

[3]

Section 2: Toxicological Profile and Routes of Exposure

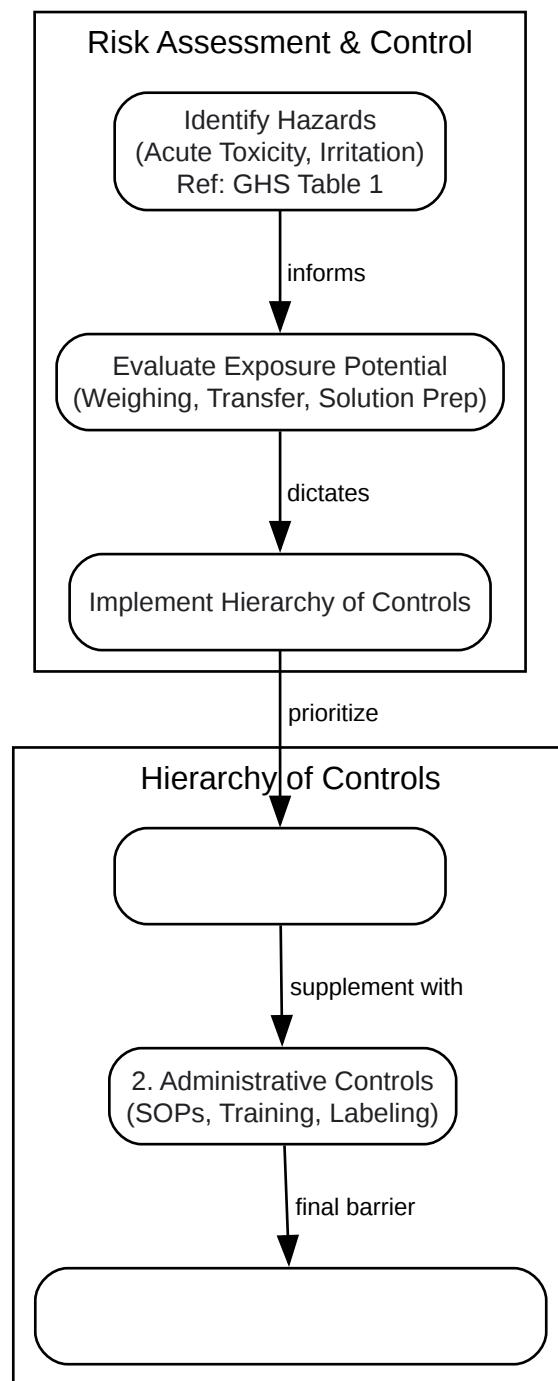
While specific quantitative toxicological data such as LD50 (median lethal dose) values for **5-Bromo-6-fluoroindoline** are not publicly available, the GHS classifications provide a clear directive for its toxicological profile.^[2] The "Category 4" acute toxicity rating indicates that exposure above certain levels via ingestion, skin contact, or inhalation can be harmful and potentially fatal. The primary routes of occupational exposure are:

- Inhalation: As a solid or powder, the compound can be aerosolized during weighing and transfer operations. Inhalation may lead to respiratory tract irritation and systemic toxic effects.^{[5][6]}
- Dermal Contact: The substance is harmful in contact with skin and causes irritation.^{[2][3]} Prolonged contact can lead to local effects (redness, rash) and systemic absorption of the compound.
- Eye Contact: Direct contact with the solid or its dust can cause serious eye irritation, characterized by redness, pain, and potential damage to the cornea.^{[2][3]}
- Ingestion: Accidental ingestion is harmful. This route is most commonly associated with poor hygiene practices, such as eating or drinking in the laboratory or transferring the compound from contaminated hands to the mouth.^[2]

Due to its role as a synthetic intermediate, chronic toxicity data is not available. However, the prudent assumption for any novel research chemical is to minimize exposure to the lowest reasonably achievable level.

Section 3: Risk Assessment and Control Measures

A self-validating safety protocol begins with a thorough risk assessment. The causality is simple: understanding the risk informs the selection of controls. For **5-Bromo-6-fluoroindoline**, the risk is moderate acute toxicity and irritation, and the controls must be multi-layered.



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Caption: Risk assessment workflow for **5-Bromo-6-fluoroindoline**.

Engineering Controls

The most effective way to mitigate exposure is to use engineering controls that isolate the hazard from the operator.

- Chemical Fume Hood: All work involving the weighing, transfer, or preparation of solutions of **5-Bromo-6-fluoroindoline** must be conducted inside a certified chemical fume hood. This is non-negotiable and directly addresses the inhalation hazard (H332, H335).
- Ventilation: The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and removed.

Administrative Controls

These are the procedures and policies that minimize exposure.

- Standard Operating Procedures (SOPs): A detailed, written SOP for handling this compound must be available to all users.
- Training: All personnel must be trained on the specific hazards and handling procedures for this compound before beginning work.
- Restricted Access: Designate specific areas within the lab for handling this compound to prevent cross-contamination.
- Hygiene Practices: Prohibit eating, drinking, and smoking in the laboratory.^[2] Hands should be washed thoroughly after handling, even if gloves were worn.^[7]

Personal Protective Equipment (PPE)

PPE is the last line of defense. It does not eliminate the hazard, but it provides a critical barrier. The selection of PPE must be based on the specific tasks being performed.

Table 2: Recommended Personal Protective Equipment

| Protection Type | Specification | Rationale |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US). [2] | Protects against splashes and airborne dust, directly mitigating the serious eye irritation hazard (H319). |
| Skin Protection | Nitrile or neoprene gloves (minimum thickness >0.11 mm), laboratory coat, closed-toe shoes. [8] [9] | Prevents dermal contact, addressing the skin irritation (H315) and harmful-if-absorbed (H312) hazards. Regular glove changes are crucial. |
| Respiratory Protection | NIOSH/MSHA-approved respirator with organic vapor/particulate cartridges. [2] [10] | Required if handling outside of a fume hood or if dust generation is significant. This directly controls the inhalation hazard (H332). |

Section 4: Standard Operating Procedures (SOPs) for Safe Handling

Adherence to a detailed SOP is the cornerstone of a trustworthy and reproducible safety system.

Protocol for Weighing and Transferring Solid 5-Bromo-6-fluoroindoline

- Preparation:
 - Confirm the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE as specified in Table 2.
 - Assemble all necessary equipment (spatula, weigh paper/boat, receiving flask, solvent) inside the fume hood to minimize movement in and out of the controlled space.

- Place an anti-static mat or use an anti-static gun on the balance to prevent dispersal of the fine powder.
- Execution:
 - Carefully open the stock container inside the fume hood.
 - Use a clean spatula to gently transfer the desired amount of solid to the weigh boat. Avoid any actions that could generate dust.
 - Once the desired mass is obtained, securely close the stock container.
 - Carefully add the weighed solid to the receiving flask. If transferring to a flask with solvent, add the solid slowly to prevent splashing.
- Decontamination and Cleanup:
 - Dispose of the used weigh paper/boat in a designated solid hazardous waste container.
 - Wipe the spatula and any contaminated surfaces within the fume hood with a solvent-dampened cloth (e.g., ethanol or isopropanol). Dispose of the cloth in the hazardous waste container.
 - Remove gloves and dispose of them in the appropriate waste stream before exiting the fume hood area.
 - Wash hands thoroughly with soap and water.

Section 5: Emergency and Spill Response

Prompt and correct action is critical in an emergency. All personnel must be familiar with the location of safety showers, eyewash stations, and spill kits.[\[8\]](#)

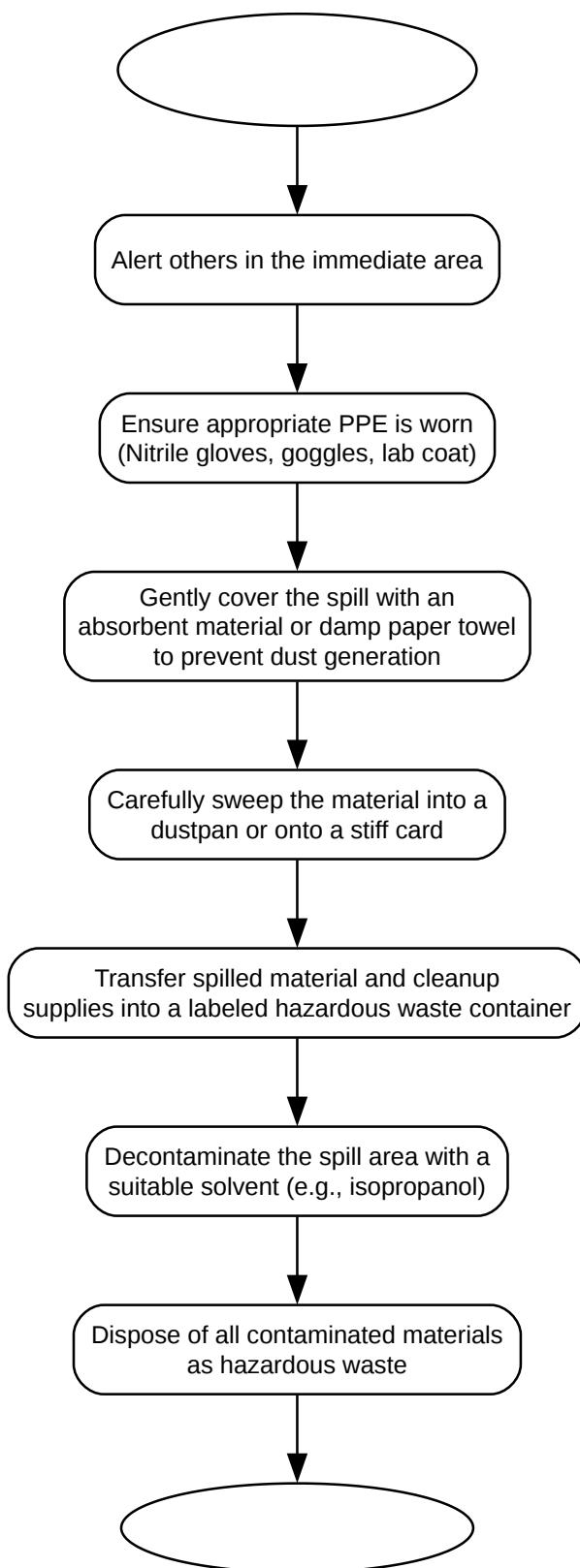
First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[2\]](#)

- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[2]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][11]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[2]

Spill Cleanup Protocol

This protocol applies to small spills (<5g) within a chemical fume hood. For larger spills or spills outside of containment, evacuate the area and contact the institution's safety office.



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Caption: Workflow for handling a small chemical spill.

Conclusion

5-Bromo-6-fluoroindoline is a valuable research tool whose utility is matched by its potential hazards. A comprehensive safety strategy, rooted in the principles of risk assessment, engineering controls, administrative diligence, and proper use of PPE, is essential for its handling. By understanding the causality behind these safety protocols—recognizing that procedures are in place to directly counteract identified toxicological risks—researchers can create a self-validating system of safety that protects both the individual and the scientific endeavor.

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